



# Technical Support Center: AZD9056 Hydrochloride for In Vivo Studies

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Compound of Interest		
Compound Name:	AZD9056 hydrochloride	
Cat. No.:	B1666245	Get Quote

This technical support center provides researchers, scientists, and drug development professionals with essential information for dissolving and administering **AZD9056 hydrochloride** in in vivo experiments.

## Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for creating a stock solution of **AZD9056** hydrochloride?

A1: For creating a stock solution, Dimethyl Sulfoxide (DMSO) is highly recommended. **AZD9056 hydrochloride** is soluble in DMSO at a concentration of 50 mg/mL (109.78 mM).[1] It is crucial to use newly opened, anhydrous DMSO as the compound is hygroscopic, and the presence of water can significantly impact solubility.[1]

Q2: What are suitable vehicles for preparing **AZD9056 hydrochloride** for oral gavage in animal studies?

A2: Several vehicle formulations are suitable for preparing **AZD9056 hydrochloride** for in vivo administration. Common vehicles include mixtures of DMSO, PEG300, Tween-80, and saline; DMSO and SBE- $\beta$ -CD in saline; or DMSO and corn oil.[1] The choice of vehicle may depend on the specific experimental requirements and the desired final concentration.

Q3: What is the maximum achievable concentration of **AZD9056 hydrochloride** in these in vivo formulations?



A3: With the recommended vehicle formulations, a concentration of at least 2.5 mg/mL (5.49 mM) can be achieved, resulting in a clear solution.[1]

Q4: Can I dissolve **AZD9056 hydrochloride** directly in water or saline?

A4: While **AZD9056 hydrochloride** has some solubility in water (1.67 mg/mL or 3.67 mM), achieving a stable and sufficiently concentrated solution for most in vivo studies can be challenging.[1] It often requires sonication and heating to 60°C.[1] For reliable and consistent dosing, using a co-solvent system as detailed in the experimental protocols is recommended.

## **Troubleshooting Guide**

Issue: The compound is not fully dissolving in the chosen vehicle.

- Solution 1: Apply gentle heat and sonication. Use an ultrasonic bath and gently warm the solution. This can help to break down any precipitate and aid in dissolution.[1]
- Solution 2: Ensure the DMSO is anhydrous. If using a formulation containing DMSO, ensure
  it is of high quality and has not absorbed moisture. Hygroscopic DMSO can significantly
  reduce the solubility of AZD9056 hydrochloride.[1]
- Solution 3: Prepare the formulation in the correct order. When using a multi-component vehicle, add and mix each solvent one by one as described in the protocols. This ensures the compound is fully dissolved in the initial solvent before adding components in which it is less soluble.[1]

Issue: The solution appears cloudy or has precipitated after preparation.

- Solution 1: Re-sonicate and warm the solution. The precipitate may have formed upon cooling or standing. Gentle heating and sonication can often bring it back into solution.
- Solution 2: Check the final concentration. If the desired concentration is at the upper limit of solubility, a slight variation in temperature or vehicle composition can lead to precipitation.
   Consider preparing a slightly lower concentration if the issue persists.
- Solution 3: Evaluate the stability of the formulation over time. It is advisable to prepare the dosing solution fresh for each experiment. If storage is necessary, conduct a small-scale



stability test to determine if the compound remains in solution under the intended storage conditions.

**Data Presentation** 

Solvent/Vehicle	Solubility	Notes
DMSO	50 mg/mL (109.78 mM)	Need ultrasonic; Hygroscopic. [1]
Water	1.67 mg/mL (3.67 mM)	Requires sonication and heating to 60°C.[1]
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.5 mg/mL (5.49 mM)	Results in a clear solution.[1]
10% DMSO, 90% (20% SBE- β-CD in Saline)	≥ 2.5 mg/mL (5.49 mM)	Results in a clear solution.[1]
10% DMSO, 90% Corn Oil	≥ 2.5 mg/mL (5.49 mM)	Results in a clear solution.[1]

# **Experimental Protocols**

### Protocol 1: Formulation with PEG300 and Tween-80

This protocol yields a clear solution suitable for oral administration.

#### Materials:

- AZD9056 hydrochloride powder
- Dimethyl sulfoxide (DMSO)
- PEG300 (Polyethylene glycol 300)
- Tween-80 (Polysorbate 80)
- Saline (0.9% NaCl)

#### Procedure:



- Weigh the required amount of AZD9056 hydrochloride powder.
- Prepare the vehicle by adding each solvent one by one in the following ratio: 10% DMSO, 40% PEG300, 5% Tween-80, and 45% Saline.
- First, dissolve the AZD9056 hydrochloride powder in DMSO.
- Add PEG300 to the DMSO-AZD9056 hydrochloride mixture and mix thoroughly.
- Add Tween-80 and continue to mix until the solution is clear.
- Finally, add Saline to reach the final volume and mix until a homogenous solution is achieved.

Example for a 1 mL working solution of 2.5 mg/mL:

- Start with a 25 mg/mL stock solution of AZD9056 hydrochloride in DMSO.
- Take 100  $\mu$ L of the DMSO stock solution.
- Add 400 μL of PEG300 and mix evenly.
- Add 50 μL of Tween-80 and mix evenly.
- Add 450 μL of Saline to adjust the final volume to 1 mL.

### Protocol 2: Formulation with SBE-β-CD

This protocol provides an alternative vehicle using a cyclodextrin to enhance solubility.

#### Materials:

- AZD9056 hydrochloride powder
- Dimethyl sulfoxide (DMSO)
- SBE-β-CD (Sulfobutyl ether-β-cyclodextrin)
- Saline (0.9% NaCl)



#### Procedure:

- Weigh the required amount of AZD9056 hydrochloride powder.
- Prepare the vehicle by adding each component sequentially: 10% DMSO and 90% (20% SBE-β-CD in Saline).
- First, dissolve the AZD9056 hydrochloride in DMSO.
- In a separate tube, prepare a 20% SBE-β-CD solution in Saline.
- Add the SBE-β-CD solution to the DMSO-AZD9056 hydrochloride mixture to achieve the final desired concentration and volume. Mix thoroughly until a clear solution is obtained.

### **Protocol 3: Formulation with Corn Oil**

This protocol is suitable for compounds that are better solubilized in a lipid-based vehicle.

#### Materials:

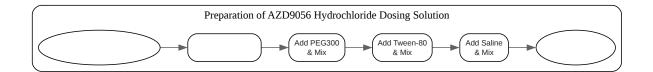
- AZD9056 hydrochloride powder
- Dimethyl sulfoxide (DMSO)
- Corn Oil

#### Procedure:

- Weigh the required amount of AZD9056 hydrochloride powder.
- Prepare the vehicle by adding each component sequentially: 10% DMSO and 90% Corn Oil.
- First, dissolve the AZD9056 hydrochloride in DMSO to create a stock solution.
- Add the desired volume of the DMSO stock solution to the corn oil to achieve the final target concentration. Mix thoroughly to ensure a homogenous suspension or solution.

### **Visualizations**

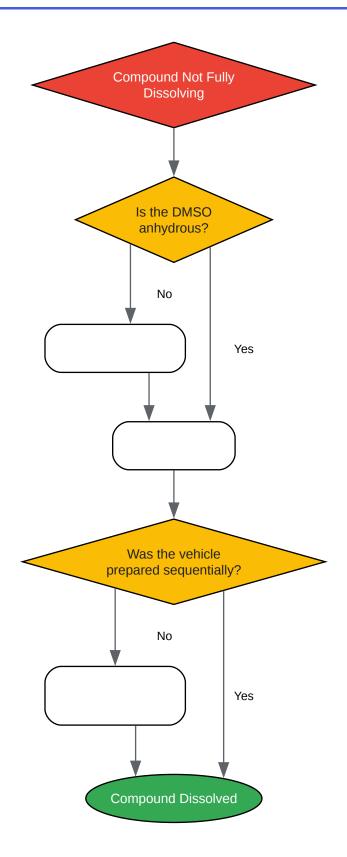




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Caption: Experimental workflow for dissolving AZD9056 hydrochloride.





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Caption: Troubleshooting guide for **AZD9056 hydrochloride** dissolution.



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### References

- 1. medchemexpress.com [medchemexpress.com]
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